

Core Physical and Chemical Properties

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Compound of Interest

Compound Name: Z-Hyp-OMe

Cat. No.: B554447

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Z-Hyp-OMe is a derivative of the amino acid hydroxyproline, where the amine is protected by a benzyloxycarbonyl (Z) group and the carboxylic acid is esterified with a methyl group.[1] It serves as a crucial building block in peptide synthesis and as a biochemical reagent for life science research.[2]

General Properties

Property	Value	Reference(s)
Synonyms	N-Cbz-4-trans-hydroxy-L-proline Methyl Ester, (2S,4R)-1-Benzyl 2-Methyl 4-hydroxypyrrolidine-1,2-dicarboxylate	[1][3][4]
CAS Number	64187-48-0	[2][3][4]
Molecular Formula	C ₁₄ H ₁₇ NO ₅	[1][2][3]
Molecular Weight	279.29 g/mol	[2][3]
Appearance	Viscous Liquid, Syrup	[2][3]
Color	Colorless to light yellow	[2]

Physicochemical Data

Property	Value	Reference(s)
Boiling Point	422.8 ± 45.0 °C (Predicted)	[3]
Density	1.313 g/cm ³ (Predicted)	[3]
Storage Temperature	Keep in dark place, Sealed in dry, Room Temperature; Pure form: -20°C	[2][3]

Solubility Profile

Solvent	Solubility	Reference(s)
DMSO	≥ 100 mg/mL (358.05 mM)	[2]
Chloroform	Soluble	[3]
Dichloromethane	Soluble	[3]
Ethyl Acetate	Soluble	[3]
Acetone	Soluble	[3]

Experimental Protocols

This section details the standard methodologies for determining the key physical properties of **Z-Hyp-OMe**.

Determination of Melting Point

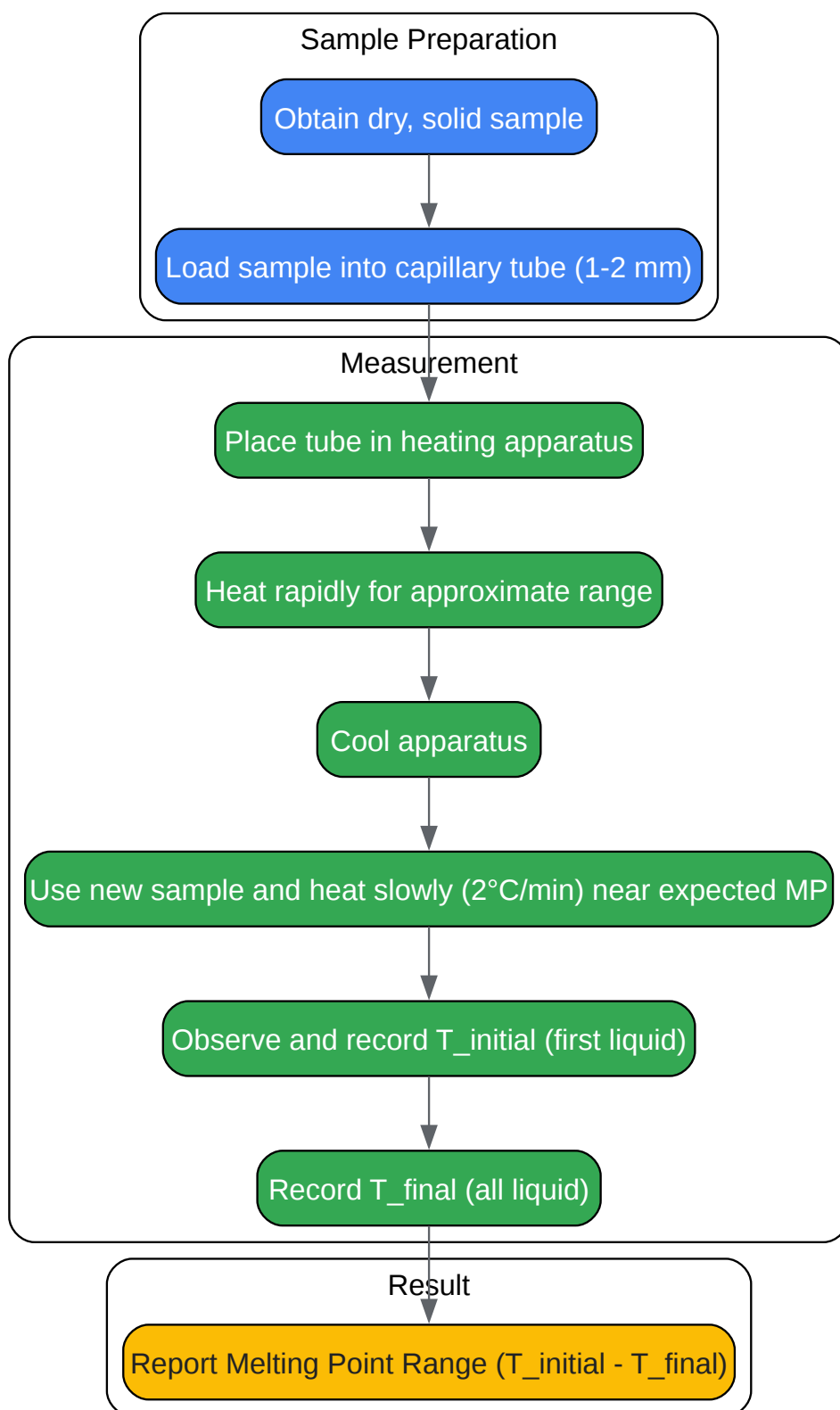
The melting point of a substance is the temperature range over which it changes state from solid to liquid. For compounds that are viscous liquids or syrups at room temperature, this protocol would be adapted for a freezing point determination or used for solid derivatives. The capillary method is a standard technique for crystalline solids.[5][6]

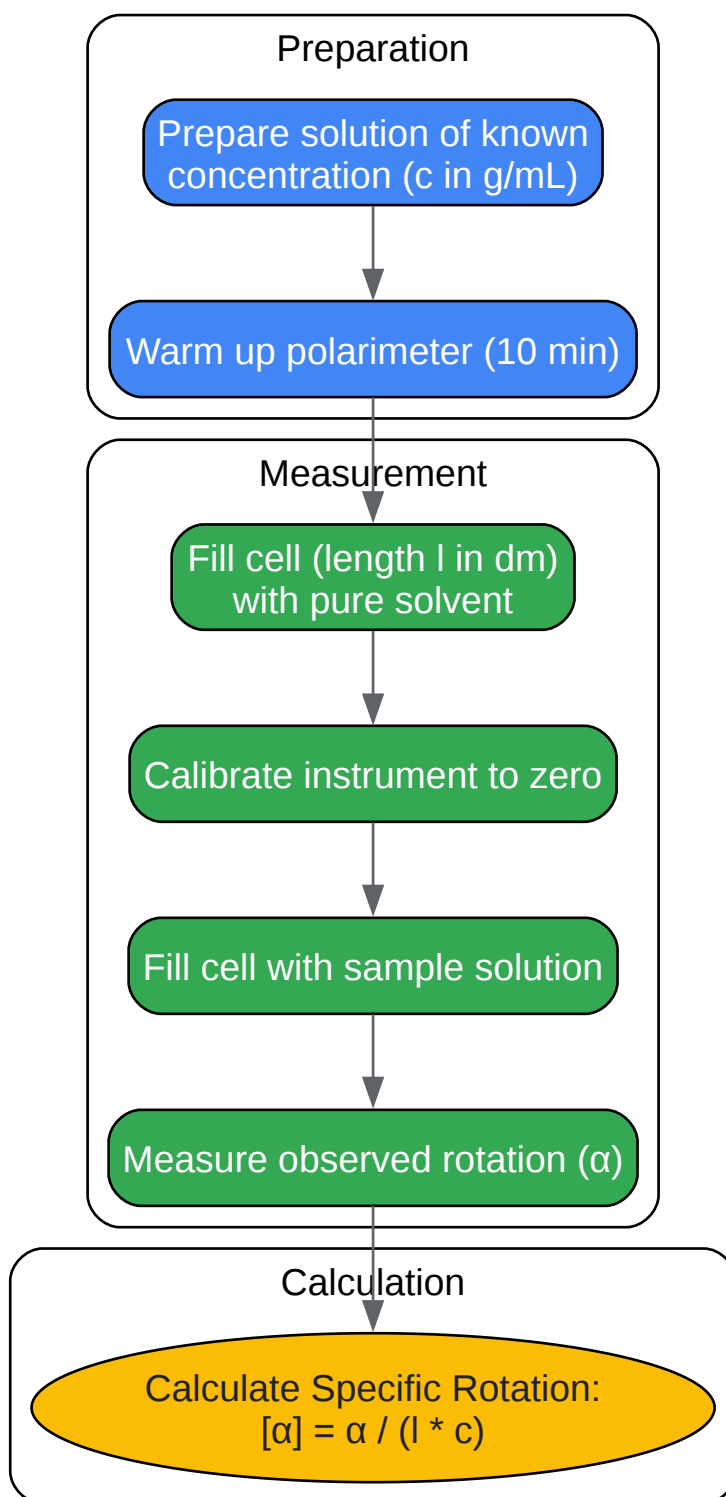
Protocol:

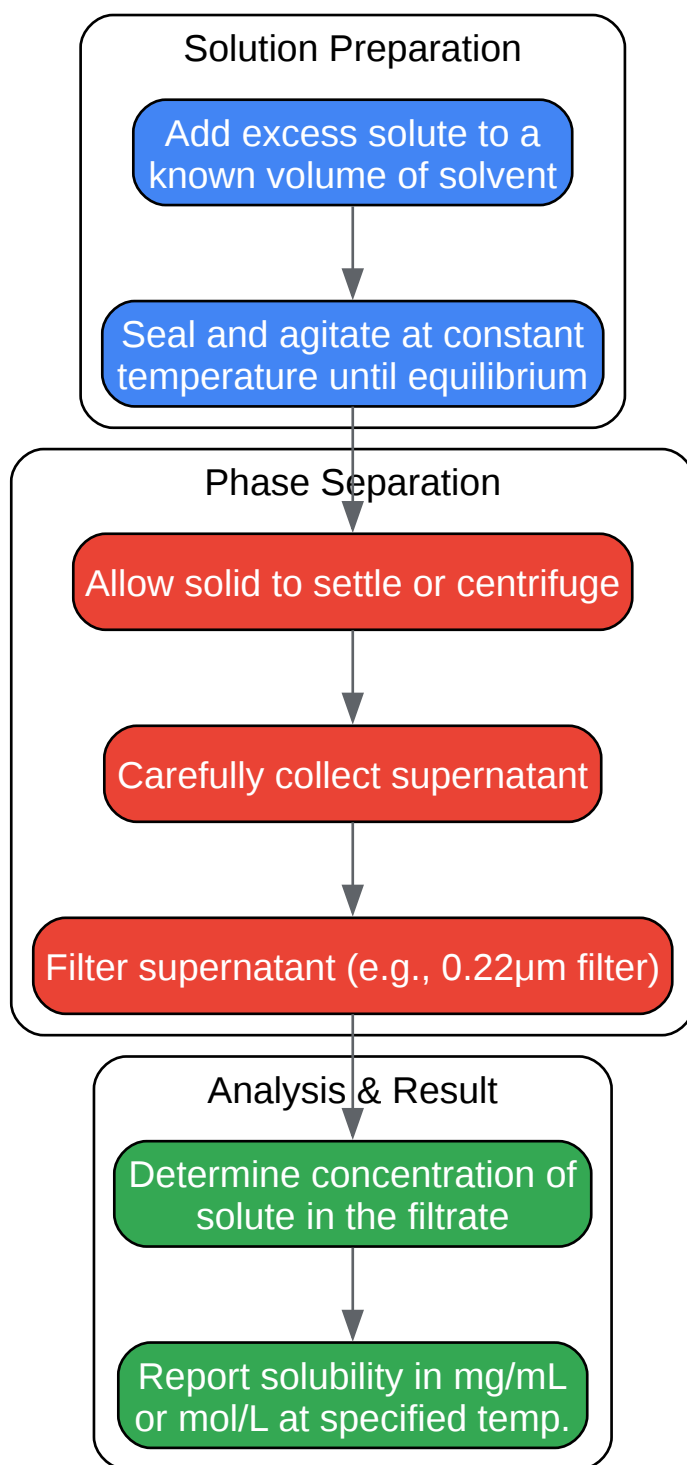
- **Sample Preparation:** Ensure the sample is completely dry.[7] A small amount of the powdered solid is introduced into a capillary tube, which is sealed at one end.[8][9] The tube

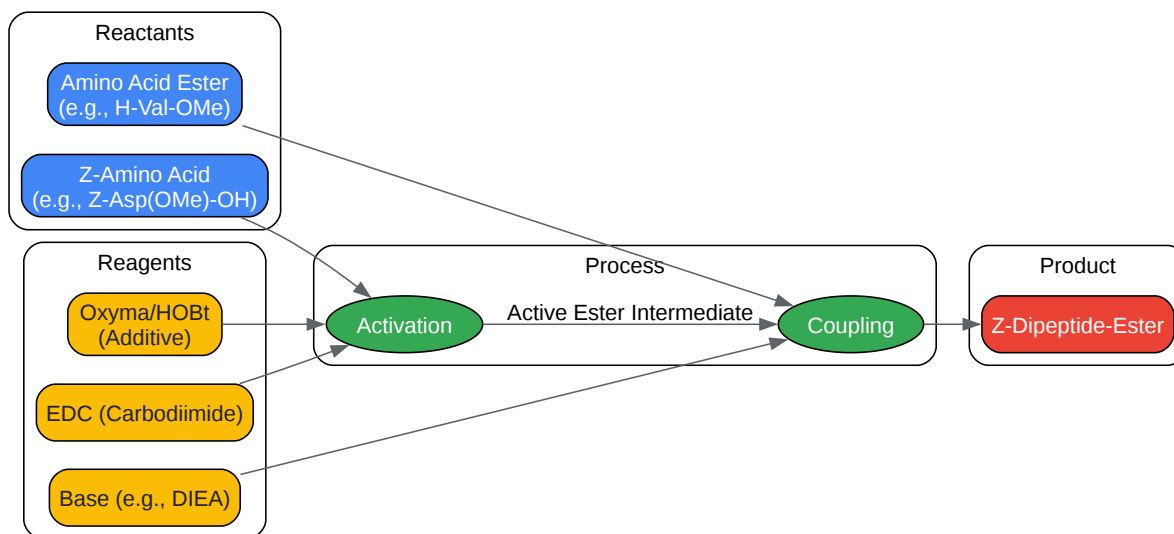
is tapped gently to pack the solid into the bottom, aiming for a sample height of 1-2 mm.^{[7][9]}

- Apparatus Setup: The capillary tube is placed in a heating block apparatus (e.g., a Mel-Temp) and attached to a thermometer.^{[5][8]}
- Heating: The sample is heated rapidly to obtain an approximate melting range.^[8] The apparatus is then allowed to cool. A second, careful determination is performed with a fresh sample, heating slowly (approx. 2 °C/minute) as the temperature approaches the approximate melting point.^{[5][8]}
- Data Recording: Two temperatures are recorded: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample becomes a transparent liquid. This range is the melting point.^{[5][7]}









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